

An In-Depth Technical Guide to 1,8-Dibromoperfluorooctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Dibromoperfluorooctane

Cat. No.: B1301197

[Get Quote](#)

This guide provides detailed information on the molecular properties of **1,8-Dibromoperfluorooctane**, a key compound in various research and development applications. The following sections outline its molecular formula and weight, presented in a clear, tabular format for easy reference by researchers, scientists, and drug development professionals.

Molecular Data Summary

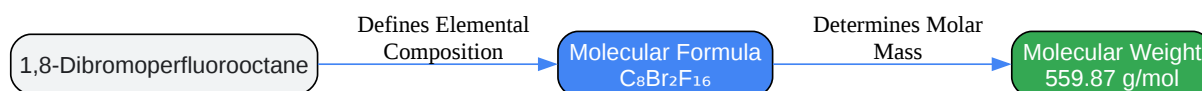
The fundamental molecular characteristics of **1,8-Dibromoperfluorooctane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C ₈ Br ₂ F ₁₆ [1] [2] [3] [4]
Molecular Weight	559.87 g/mol [1] [4]
Alternate Molecular Weight	560 g/mol [2] [3]

The slight variation in molecular weight values can be attributed to differences in calculation methods or isotopic composition considerations. For precise analytical work, the value of 559.87 g/mol is commonly referenced. [\[1\]](#)[\[4\]](#)

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical flow.



[Click to download full resolution via product page](#)

Molecular Property Relationships

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,8-Dibromoperfluorooctane | C8Br2F16 | CID 2736786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 7 Oceans : Virtual tour generated by Panotour [rederijgroen.nl]
- 3. exfluor.com [exfluor.com]
- 4. anpharma.net [anpharma.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,8-Dibromoperfluorooctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301197#1-8-dibromoperfluorooctane-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com